

# Green HPTLC Method for Croconazole Analysis

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## Compound Focus: Croconazole

CAS No.: 77175-51-0

Cat. No.: S592840

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This section details the specific experimental protocol and results for a green Reverse-Phase High-Performance Thin-Layer Chromatography (RP-HPTLC) method used to determine **Croconazole** HCl (CCZ) in a commercial cream [1].

## Experimental Protocol

The following table outlines the key materials and methods used in the study:

Aspect	Description
Objective	Develop/validate a green, stability-indicating RP-HPTLC method for CCZ in cream [1].
Chromatography System	HPTLC system (CAMAG) [1].
Stationary Phase	RP-60F254S TLC plates [1].
Mobile Phase (Developing System)	Acetone and water mixture (80:20, v/v) [1].
Detection Wavelength	198 nm [1].
Sample Preparation	Cream sample mixed with mobile phase, shaken, dried under vacuum, residue reconstituted [1].

Aspect	Description
Greenness Assessment Tools	Analytical Eco-Scale (AES), <b>ChlorTox</b> , Analytical GREEnness (AGREE) [1].

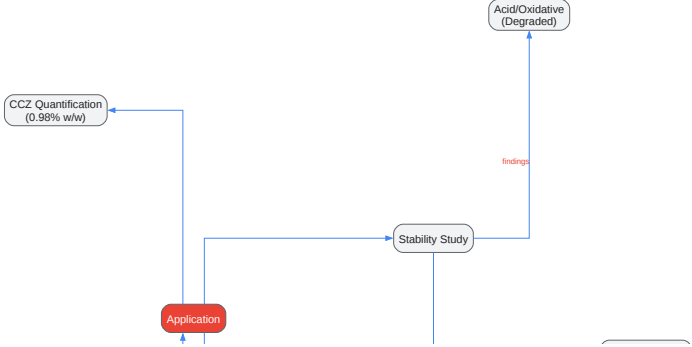
## Results & Greenness Comparison

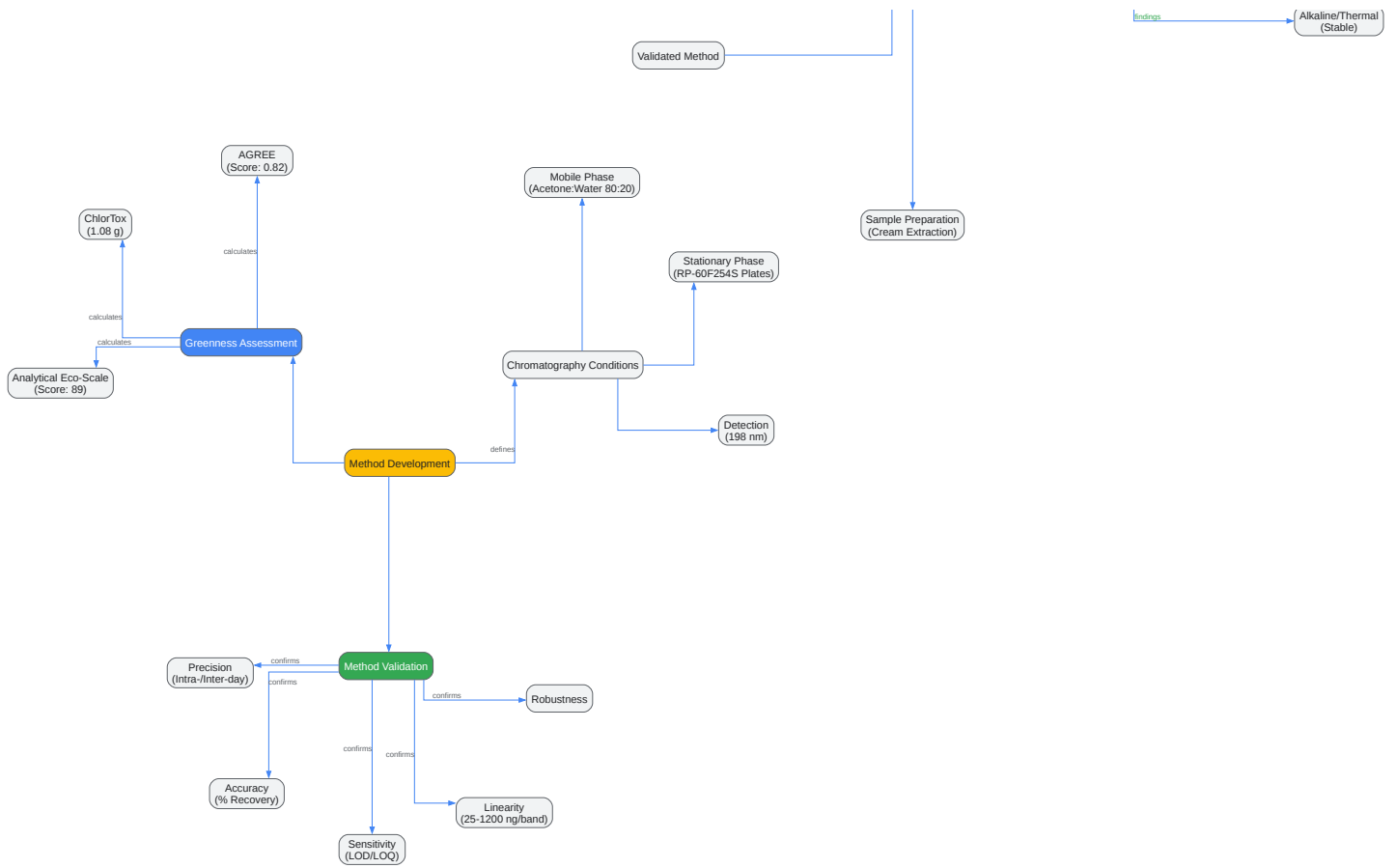
The method was validated and its greenness was quantitatively assessed and compared against a reported HPLC method. The results are summarized below:

Parameter	Green RP-HPTLC Method	Reported HPLC Method
Linear Range	25–1,200 ng/band [1]	Information not provided in search results.
Analytical Eco-Scale Score	89 [1]	Inferior to the HPTLC method [1].
ChlorTox Score	1.08 g [1]	Inferior to the HPTLC method [1].
AGREE Score	0.82 [1]	Inferior to the HPTLC method [1].
CCZ Content in Cream	0.98% w/w (labeled as 1.0% w/w) [1]	Not specified in search results.
Stability Findings	Unstable under acid and oxidative degradation; stable under alkaline and thermal stress [1].	Not specified in search results.

## Experimental Workflow Diagram

The diagram below visualizes the experimental and validation workflow for the green RP-HPTLC method.





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The workflow illustrates the main stages of the analytical process, from method development and validation to its practical application and crucial greenness assessment [1].

## Interpretation and Insights

- **Superior Greenness:** The core finding is that the developed RP-HPTLC method is **much greener than the reported HPLC approach** [1]. The excellent scores across all three greenness metrics (AES, ChlorTox, AGREE) confirm its environmental friendliness.
- **Stability-Indicating Property:** The method successfully separated CCZ from its degradation products, proving its utility for stability testing, which is crucial for ensuring drug shelf-life and safety [1].
- **Content Analysis:** The successful quantification of CCZ in a commercial cream (0.98% w/w against a label claim of 1.0% w/w) demonstrates the method's accuracy and practical applicability for quality control of pharmaceutical formulations [1].

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## References

1. Green stability-indicating RP-HPTLC technique for determining... [degruyterbrill.com]

To cite this document: Smolecule. [Green HPTLC Method for Croconazole Analysis]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b592840#croconazole-chlortox-solvent-assessment>]

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